

LS-tetrasaccharide c stability and long-term storage conditions

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Compound of Interest

Compound Name: LSTc

Cat. No.: B12348935

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Technical Support Center: LS-Tetrasaccharide c (LSTc)

This technical support center provides guidance on the stability and long-term storage of LS-tetrasaccharide c (**LSTc**) for researchers, scientists, and drug development professionals. The information is compiled from supplier recommendations and general best practices for handling complex oligosaccharides.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized (solid) LS-tetrasaccharide c powder?

A1: Lyophilized **LSTc** is stable at room temperature for short periods, such as during shipping[1]. For long-term storage, it is recommended to store the solid powder at -20°C or -80°C.

Q2: What are the recommended storage conditions for LS-tetrasaccharide c stock solutions?

A2: Once **LSTc** is dissolved, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation[1]. Store these aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term storage (up to 1 month)[2].

Q3: Can I dissolve LS-tetrasaccharide c in water?

A3: Yes, **LSTc** has high aqueous solubility[1]. If you prepare a stock solution in water, it is recommended to filter and sterilize it using a 0.22 µm filter before use[2].

Q4: My **LSTc** solution has been at room temperature for a few hours. Is it still usable?

A4: While short-term exposure to ambient temperatures is generally acceptable for the solid form during shipping, the stability of **LSTc** in solution at room temperature for extended periods has not been well-documented[1]. For critical experiments, it is best to use freshly prepared solutions or solutions that have been properly stored at -20°C or -80°C. If you suspect degradation, it is advisable to use a fresh aliquot.

Q5: How can I tell if my LS-tetrasaccharide c has degraded?

A5: Visual inspection for discoloration or precipitation in solutions can be an initial indicator. However, chemical degradation may not have visible signs. The most reliable way to assess degradation is through analytical techniques such as High-Performance Liquid Chromatography (HPLC) to check for the appearance of new peaks or a decrease in the main **LSTc** peak.

Quantitative Data Summary

The following table summarizes the recommended storage conditions for LS-tetrasaccharide c based on available supplier data.

Form	Storage Temperature	Duration	Recommendation
Lyophilized Powder	Room Temperature	Short-term (e.g., shipping)	Stable for a few days[1].
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles[1][2].
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles[1][2].

Experimental Protocols

Note: Specific, validated stability-indicating analytical methods for LS-tetrasaccharide c are not widely published. The following is a generalized protocol for assessing the stability of an oligosaccharide using HPLC, which is a common technique for this purpose.

Representative Protocol: Stability Assessment of LS-tetrasaccharide c by High-Performance Liquid Chromatography (HPLC)

1. Objective: To assess the stability of **LSTc** under specific storage conditions by monitoring the purity and detecting potential degradation products over time.

2. Materials:

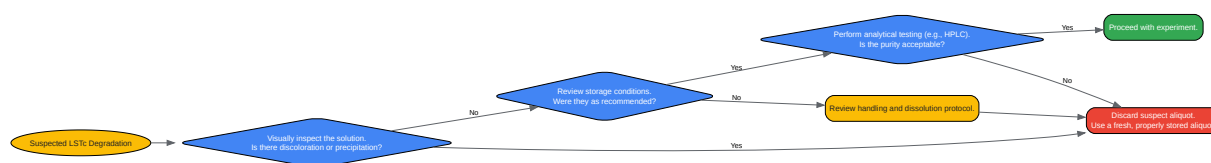
- LS-tetrasaccharide c sample
- HPLC system with a suitable detector (e.g., UV-Vis or Refractive Index)
- Appropriate HPLC column for oligosaccharide analysis (e.g., an amino-based or ion-exchange column)
- Mobile phase (e.g., acetonitrile/water gradient)
- High-purity water
- Acetonitrile (HPLC grade)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- pH meter

3. Method:

- Sample Preparation: Prepare a stock solution of **LSTc** in high-purity water at a known concentration (e.g., 1 mg/mL).
- Initial Analysis (Time Zero): Immediately after preparation, analyze the **LSTc** solution by HPLC to establish the initial purity profile.
- Inject a defined volume of the solution onto the HPLC column.
- Run the HPLC method with a suitable gradient to separate **LSTc** from any potential impurities or early degradation products.
- Record the chromatogram, noting the retention time and peak area of the main **LSTc** peak.
- Stability Study Setup:

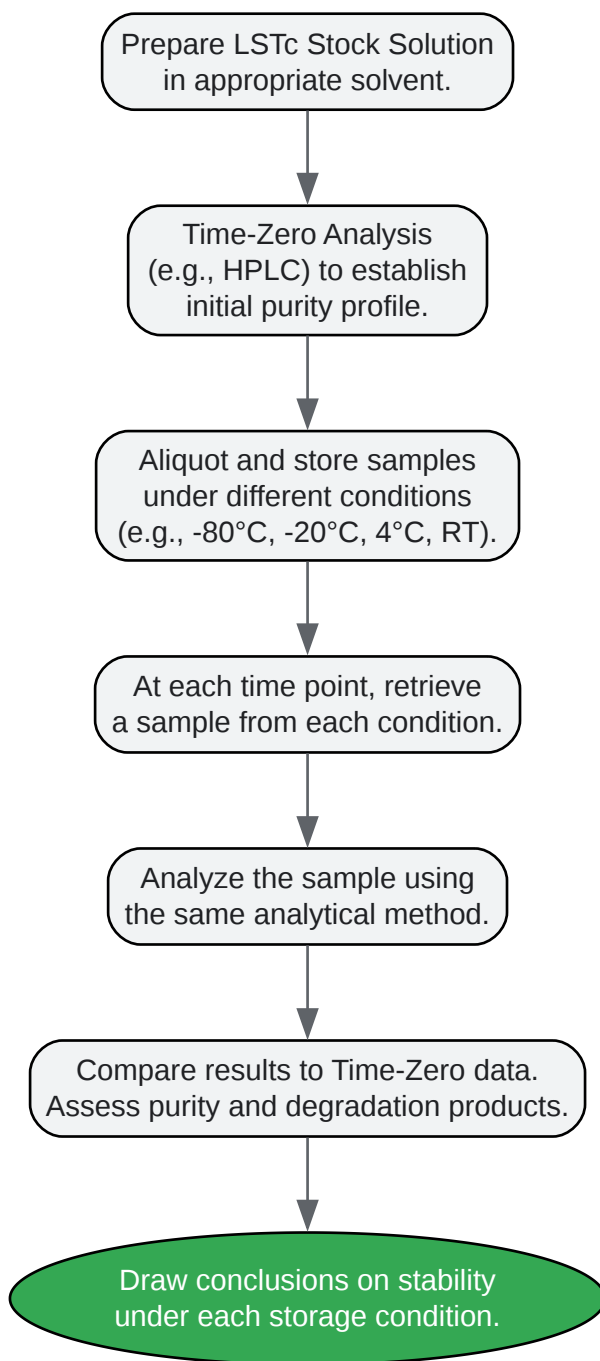
- Aliquot the remaining stock solution into several vials.
- Store the vials under the desired stability conditions (e.g., -20°C, 4°C, room temperature).
- Time-Point Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), remove one vial from each storage condition.
- Allow the sample to equilibrate to room temperature.
- Analyze the sample by HPLC using the same method as the initial analysis.
- Data Analysis:
 - Compare the chromatograms from each time point to the time-zero chromatogram.
 - Calculate the percentage of **LSTc** remaining at each time point relative to the initial peak area.
 - Look for the appearance of new peaks, which may indicate degradation products.
 - A significant decrease in the main peak area or the appearance of new peaks suggests degradation.

Visualizations



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Caption: Troubleshooting workflow for suspected LS-tetrasaccharide c degradation.



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Caption: General experimental workflow for stability testing of LS-tetrasaccharide c.

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References

- 1. LSTc (LS-tetrasaccharide c) | Others 12 | 64003-55-0 | Invivochem [[invivochem.com](https://www.invivochem.com)]
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